

Proper Disposal of Mabuterol-d9: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mabuterol-d9

Cat. No.: B565552

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This document provides essential safety and logistical information for the proper disposal of **Mabuterol-d9**, a deuterium-labeled agonist of the β 2-adrenergic receptor.[\[2\]](#)[\[3\]](#) Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Mabuterol-d9 and its container must be disposed of as hazardous waste.[\[4\]](#)

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Mabuterol-d9** is provided in the table below. This information is essential for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
CAS Number	1246819-58-8 [1] [3] [5]
Molecular Formula	$C_{13}H_9D_9ClF_3N_2O$ [1] [3]
Molecular Weight	319.8 g/mol [1] [5]
Appearance	Off-White Solid [1]
Purity	$\geq 98\%$ [1]
Storage Conditions	2-8°C, Protect from light [1] [2] [4]

Pre-Disposal and Handling Precautions

Before commencing any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves are mandatory.
- Eye Protection: Safety glasses or goggles must be worn.
- Respiratory Protection: A dust respirator should be used to avoid inhalation.[\[4\]](#)
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.
[\[4\]](#)

Handling Precautions:

- Avoid all personal contact, including inhalation of dust.[\[4\]](#)
- Prevent the generation of dust during handling.[\[4\]](#)
- Do not eat, drink, or smoke in areas where **Mabuterol-d9** is handled or stored.

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure.

For Minor Spills:

- Use dry clean-up procedures; avoid creating dust.[\[4\]](#)
- Dampen the spilled material with water to prevent it from becoming airborne before sweeping.[\[4\]](#)
- Carefully sweep or vacuum the material. If using a vacuum cleaner, it must be fitted with a HEPA filter.[\[4\]](#)

- Place the collected material into a suitable, labeled container for hazardous waste disposal.
[4]

For Major Spills:

- Evacuate the area and restrict access.
- Move upwind to avoid inhaling any dust or vapors.[4]
- Alert emergency responders and provide them with the location and nature of the hazard.[4]

Step-by-Step Disposal Procedure

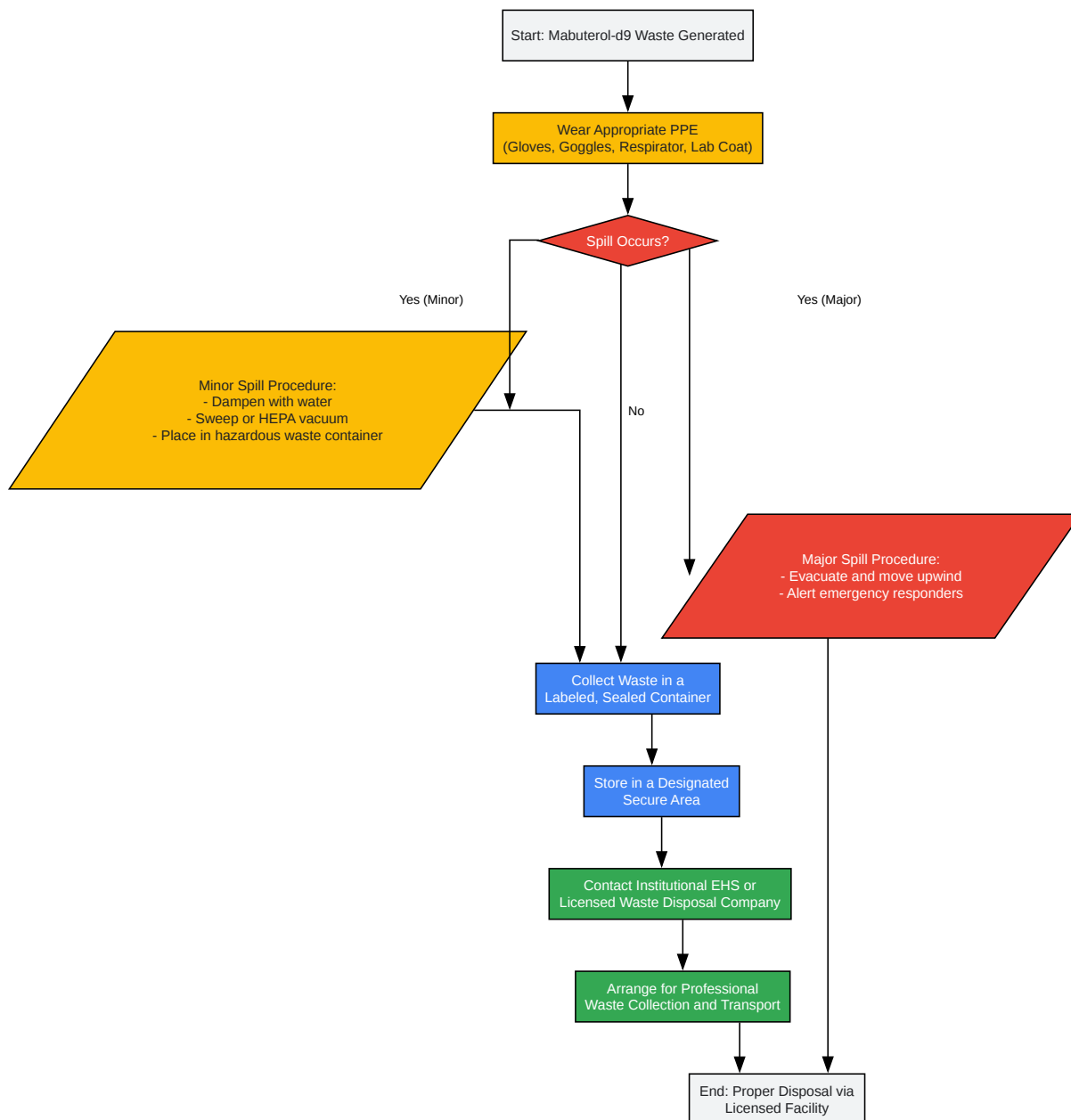
The disposal of **Mabuterol-d9** must be conducted in compliance with all federal, state, and local regulations. The primary method of disposal is through a licensed hazardous waste management company.

- Waste Collection:
 - Place **Mabuterol-d9** waste into a designated, properly labeled, and sealed container.
 - Empty containers may retain residual dust and should be treated as hazardous waste. Do not cut, drill, grind, or weld on or near these containers.[4]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name "**Mabuterol-d9**".
 - Include any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials such as oxidizing agents.[4]
- Contacting a Waste Management Authority:

- Consult with your institution's EHS department or a licensed waste management authority for guidance on disposal.^[4]
- Provide them with the Safety Data Sheet (SDS) for **Mabuterol-d9**.
- Transportation and Final Disposal:
 - Arrange for a certified hazardous waste transporter to collect the waste.
 - The final disposal method, likely incineration, will be determined by the waste management facility in accordance with regulatory requirements.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Mabuterol-d9**.



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Caption: Workflow for the safe handling and disposal of **Mabuterol-d9**.

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